

An In-depth Technical Guide to PubChem Compound CID 109323

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Compound of Interest

Compound Name: *2,3,5,5-Tetramethylhexanal*

CAS No.: 68391-29-7

Cat. No.: B8736681

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Notice of Discrepancy and Request for Clarification

As a Senior Application Scientist, ensuring the technical accuracy and integrity of all scientific documentation is paramount. During the preliminary research phase for the requested in-depth technical guide on **2,3,5,5-Tetramethylhexanal** (PubChem CID 109323), a significant discrepancy was identified between the provided chemical name and the PubChem Compound Identification (CID) number.

Our comprehensive search of the PubChem database and other authoritative chemical information sources has revealed that PubChem CID 109323 does not correspond to the chemical structure or name of **2,3,5,5-Tetramethylhexanal**. Furthermore, a thorough search for "**2,3,5,5-Tetramethylhexanal**" did not yield a compound with sufficient verifiable data to construct a comprehensive technical guide that would meet the necessary standards for researchers, scientists, and drug development professionals.

The creation of an in-depth technical guide requires a solid foundation of accurate and verifiable data, including but not limited to:

- Validated Chemical and Physical Properties: Experimental data on melting point, boiling point, solubility, and spectral characteristics (NMR, MS, IR).
- Established Synthesis Protocols: Detailed and reproducible methodologies for the chemical's preparation.
- Toxicological and Safety Data: Comprehensive information on handling, storage, and potential hazards.
- Biological Activity and Applications: Published research on the compound's mechanism of action, potential therapeutic uses, or other applications.

Without a correctly identified compound and the associated body of scientific literature, it is not possible to proceed with the development of the requested guide. To do so would compromise the principles of scientific integrity and trustworthiness that are essential for our audience.

We are committed to providing a high-quality, in-depth technical resource. To move forward, we kindly request that you verify the provided chemical name and PubChem CID. A correct and matching chemical identifier is the necessary first step in creating the authoritative and reliable guide you have requested.

Once the correct compound information is provided, we will be able to proceed with the following comprehensive workflow to deliver the in-depth technical guide:

Proposed Workflow for Verified Compound

Caption: Proposed workflow for the development of the in-depth technical guide upon verification of the compound's identity.

We look forward to receiving the corrected information and continuing our work on this important project.

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